

# Heptyl Crotonate: A Technical Guide for Research Applications

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## Compound of Interest

Compound Name: *Heptyl crotonate*

Cat. No.: *B093458*

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## Introduction

**Heptyl crotonate** (CAS No. 16930-99-7), also known as heptyl (E)-but-2-enoate or 2-butenic acid heptyl ester, is an organic compound belonging to the ester family. It is the ester formed from the condensation of crotonic acid and heptanol. While direct and extensive research on the specific biological activities of **heptyl crotonate** is limited, its structural components—a short-chain fatty acid (SCFA) in crotonic acid and a seven-carbon alcohol chain—suggest potential areas of investigation, particularly in fields related to gut microbiome signaling and cellular metabolism. This guide provides an overview of available supplier information, a detailed synthesis protocol, and a discussion of potential, hypothesized biological pathways for researchers interested in exploring the properties and applications of this molecule.

## Supplier Information for Research-Grade Heptyl Crotonate

For researchers looking to procure **heptyl crotonate** for laboratory use, several chemical suppliers offer this compound in various purities and quantities. The following table summarizes the available information from a selection of suppliers. It is important to note that availability and specifications can change, and direct inquiry with the suppliers is recommended for the most current data.

Supplier	CAS Number	Purity	Available Quantities	Notes
Alfa Chemistry	16930-99-7	≥ 96%	Inquire	Provides basic physical and chemical properties.
BOC Sciences	16930-99-7	Inquire	For experimental/research use only	Offers a range of research chemicals and custom synthesis services. <sup>[1]</sup>
LookChem	16930-99-7	≥ 99%	10g, 100g, and larger	Lists multiple suppliers, primarily from China, with varying minimum order quantities.
Chemlyte Solutions	16930-99-7	≥ 99%	100g and larger	For R&D and commercial use.
Zibo Hangyu Biotech	16930-99-7	≥ 99%	10g and larger	States the compound is an important raw material.

## Physicochemical Properties

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O <sub>2</sub>
Molecular Weight	184.28 g/mol
Boiling Point	235.7 °C at 760 mmHg
Density	0.889 g/cm <sup>3</sup>
Flash Point	106.1 °C
Appearance	Colorless to pale yellow liquid (estimated)
Solubility	Soluble in alcohol; sparingly soluble in water (est. 16.97 mg/L at 25°C).

## Experimental Protocols

### Synthesis of Heptyl Crotonate via Fischer Esterification

The most common and straightforward method for synthesizing **heptyl crotonate** in a laboratory setting is through Fischer esterification. This acid-catalyzed reaction involves the condensation of crotonic acid with heptanol.

Materials:

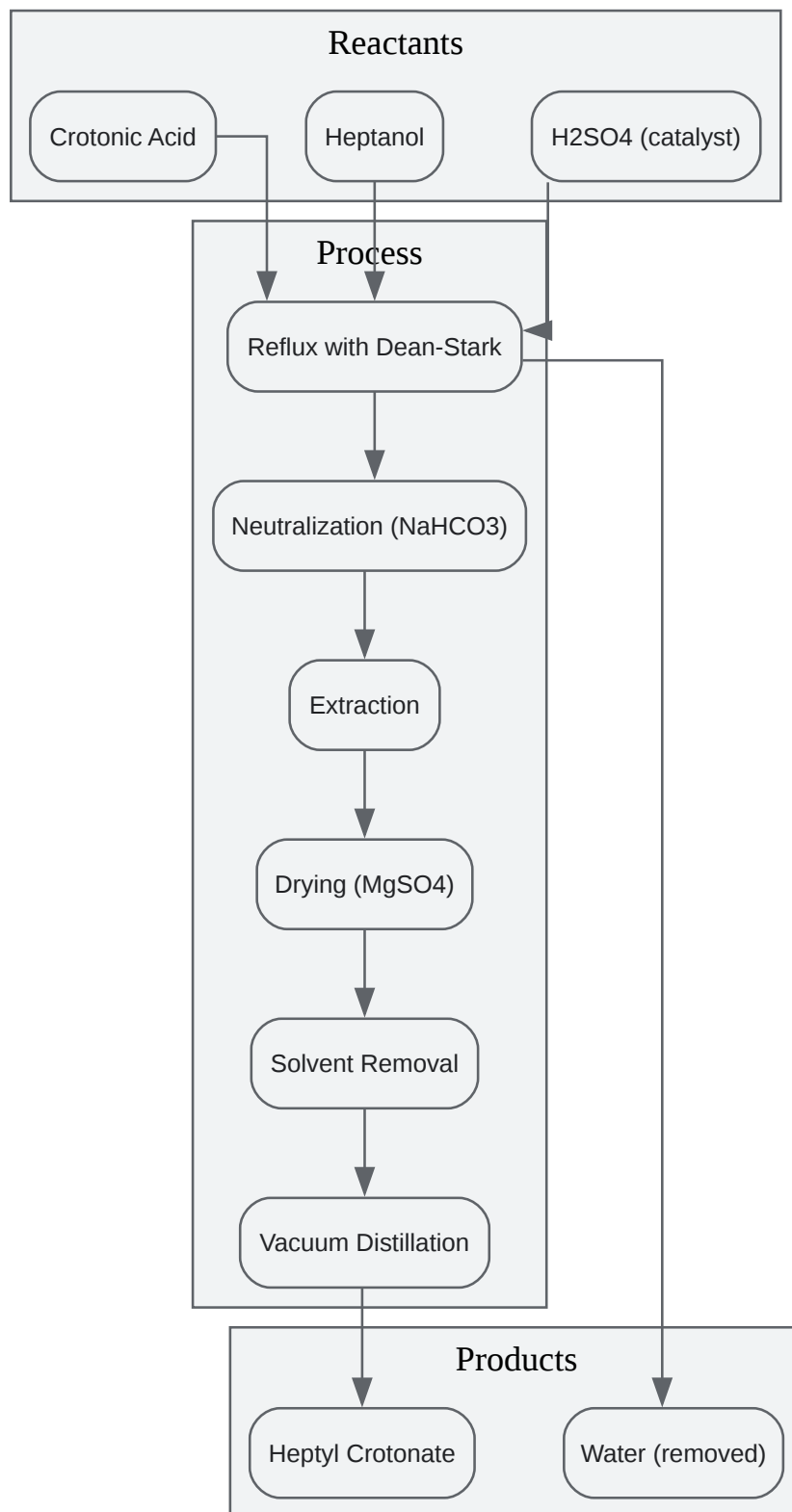
- Crotonic acid (CH<sub>3</sub>CH=CHCOOH)
- Heptanol (CH<sub>3</sub>(CH<sub>2</sub>)<sub>6</sub>OH)
- Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>) - as a catalyst
- Anhydrous Sodium Bicarbonate (NaHCO<sub>3</sub>) or Sodium Carbonate (Na<sub>2</sub>CO<sub>3</sub>) solution
- Anhydrous Magnesium Sulfate (MgSO<sub>4</sub>) or Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Benzene or Toluene (for azeotropic removal of water)
- Diethyl ether or other suitable extraction solvent

- Round-bottom flask
- Dean-Stark apparatus or a similar water separator
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine crotonic acid, a molar excess of heptanol (e.g., 1.5 to 2 equivalents), and a solvent such as benzene or toluene.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- **Reflux and Water Removal:** Attach a Dean-Stark apparatus and a reflux condenser to the flask. Heat the mixture to reflux. The water produced during the esterification will be azeotropically removed with the solvent and collected in the Dean-Stark trap, driving the equilibrium towards the product.
- **Reaction Monitoring:** Continue the reflux until no more water is collected in the trap, indicating the reaction is complete.
- **Workup - Neutralization:** Allow the reaction mixture to cool to room temperature. Transfer the mixture to a separatory funnel and wash it with a saturated solution of sodium bicarbonate or sodium carbonate to neutralize the acidic catalyst and any unreacted crotonic acid. Be cautious of CO<sub>2</sub> evolution.
- **Workup - Extraction:** Wash the organic layer with water and then with brine (saturated NaCl solution) to remove any remaining water-soluble impurities.
- **Drying:** Dry the organic layer over an anhydrous drying agent like magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the solvent by rotary evaporation.

- Purification: The crude **heptyl crotonate** can be purified by vacuum distillation to obtain the final product with high purity.



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Fischer Esterification Workflow for **Heptyl Crotonate** Synthesis.

## Potential Biological Signaling Pathways

While no direct studies on **heptyl crotonate**'s biological activity are readily available, we can hypothesize its potential mechanisms of action based on the known roles of short-chain fatty acids (SCFAs), of which crotonic acid is a member. SCFAs are well-documented as key signaling molecules, particularly in the context of the gut microbiome.<sup>[2]</sup> They primarily exert their effects through two main pathways: activation of G-protein coupled receptors (GPCRs) and inhibition of histone deacetylases (HDACs).

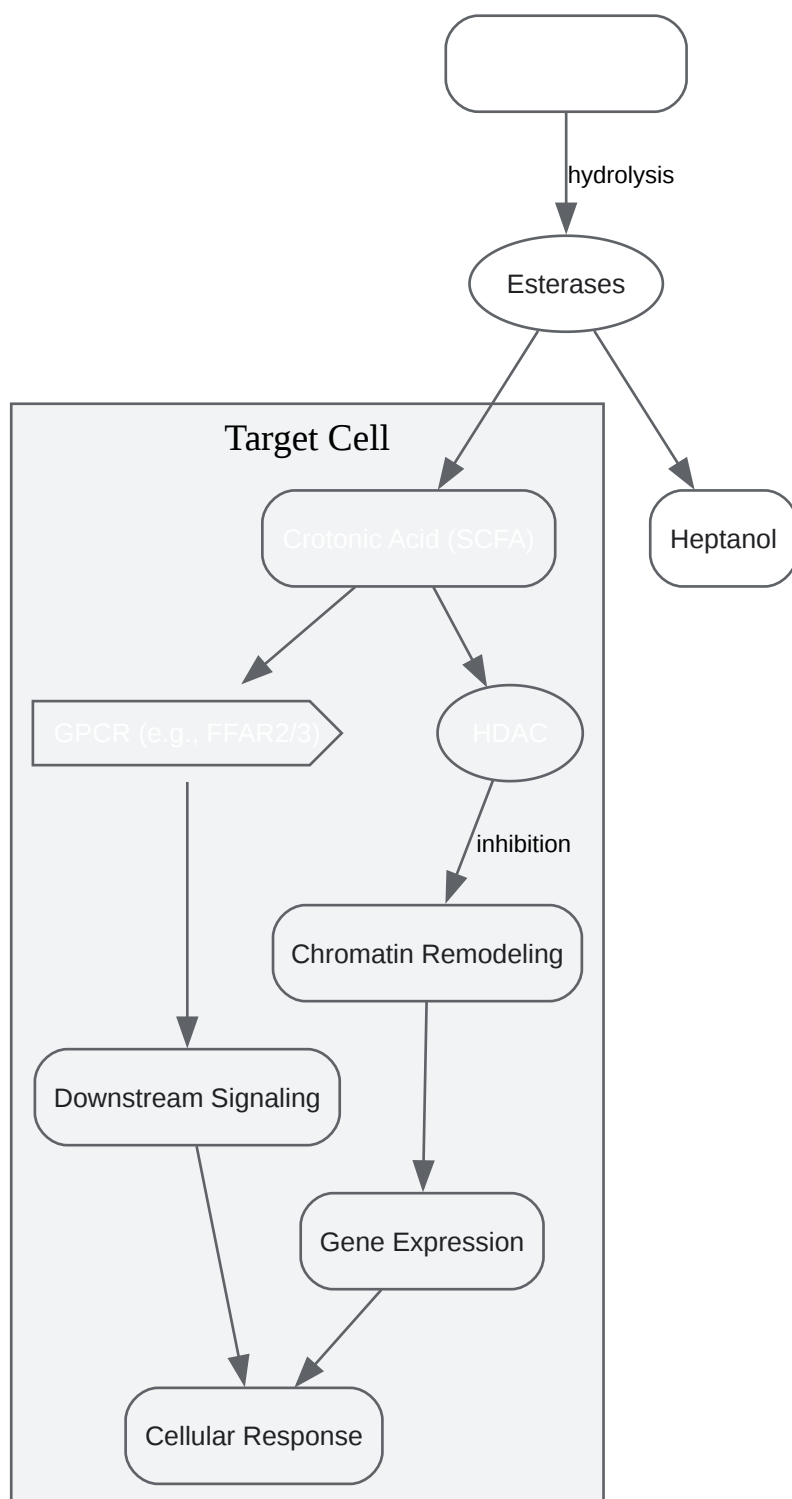
It is plausible that **heptyl crotonate**, upon absorption, could be hydrolyzed by esterases to release crotonic acid and heptanol, with the former then participating in these signaling pathways.

### G-Protein Coupled Receptor (GPCR) Activation

SCFAs are known to activate several GPCRs, including FFAR2 (GPR43) and FFAR3 (GPR41). This activation can trigger a cascade of intracellular events, influencing immune responses, hormone secretion, and gut homeostasis.

### Histone Deacetylase (HDAC) Inhibition

SCFAs, particularly butyrate, are potent inhibitors of HDACs. By inhibiting these enzymes, SCFAs can alter chromatin structure and gene expression, leading to various cellular effects, including anti-inflammatory responses and regulation of cell proliferation.



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Hypothesized Signaling Pathways for **Heptyl Crotonate** Metabolites.

## Conclusion and Future Research Directions

**Heptyl crotonate** is a readily synthesizable ester with potential for exploration in various research domains, particularly those related to the biological activities of short-chain fatty acids. The lack of specific research on this compound presents an opportunity for novel investigations. Future studies could focus on:

- **Hydrolytic Stability:** Determining the rate of hydrolysis of **heptyl crotonate** in various biological matrices to understand the release kinetics of crotonic acid and heptanol.
- **In Vitro Signaling Assays:** Testing the activity of **heptyl crotonate** and its hydrolysis products on GPCRs like FFAR2/3 and their efficacy as HDAC inhibitors.
- **Cell Culture Studies:** Investigating the effects of **heptyl crotonate** on cell lines relevant to gut health, immunology, and metabolic diseases.
- **Pharmacokinetic Studies:** Evaluating the absorption, distribution, metabolism, and excretion (ADME) profile of **heptyl crotonate** in animal models.

By leveraging the established knowledge of SCFA biology, researchers can begin to unravel the potential therapeutic or research applications of **heptyl crotonate** and similar ester compounds.

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## References

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